The Biogenic Profile of 2-Octadecanone

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*2-Octadecanone*
CAS No.:	*7373-13-9*
Cat. No.:	*B1594847*

Get Quote

Occurrence, Biosynthesis, and Analytical Characterization

Executive Summary

2-Octadecanone (CAS: 7373-13-9), also known as methyl hexadecyl ketone, is a long-chain aliphatic methyl ketone (

).[1] While less ubiquitous than its shorter-chain homologs (e.g., 2-undecanone), its presence in specific biological niches—ranging from the cuticular matrices of insects to the volatile fractions of Vaccinium species—suggests a specialized role in chemical signaling and desiccation resistance. This guide synthesizes the natural distribution of **2-Octadecanone** with rigorous extraction protocols, offering researchers a roadmap for isolation and validation.

Part 1: Physiochemical Identity & Ecological Context

Chemical Profile

2-Octadecanone is characterized by a polar carbonyl group at the C2 position attached to a long, hydrophobic hexadecyl tail. This amphiphilic structure dictates its biological behavior: it associates with lipid membranes but retains sufficient volatility to act as a semiochemical.

© 2026 BenchChem. All rights reserved.

Property	Value	Significance in Extraction
Molecular Formula		Target ion monitoring (M+ 268)
Molecular Weight	268.48 g/mol	Elutes late in GC runs; requires high final oven temp.
LogP (Predicted)	~7.9	Highly lipophilic; requires non-polar solvents or hydrophobic SPME fibers.
Boiling Point	~315°C	Low volatility compared to small ketones; headspace sampling requires heat.

Natural Occurrence Matrix

Unlike primary metabolites, **2-Octadecanone** appears in specific biological contexts, often associated with lipid metabolism or defense mechanisms.[2]

- Botanical Sources:
  - Vaccinium macrocarpon (Cranberry): Identified in the volatile fraction. Its presence contributes to the waxy coating of the fruit, aiding in water retention and pathogen defense.
  - Euphorbia falcata: Present in the aerial parts, likely serving as an allelochemical to deter herbivory.
  - Senna italica: Detected in n-hexane extracts, correlating with the plant's antimicrobial defense profile.[2]
- Microbial Sources:
  - Streptomyces spp.: Soil actinobacteria produce methyl ketones via the abortive beta-oxidation of fatty acids. **2-Octadecanone** is often a co-metabolite found alongside antibiotic production, derived from the decarboxylation of 3-oxostearate.

© 2026 BenchChem. All rights reserved.

- Paenibacillus spp.: Certain strains utilize long-chain ketones for quorum sensing or competition against fungi.

- Entomological Sources:

  - Found in the cuticular hydrocarbons of various insects. The C18 chain length provides a high melting point, reinforcing the insect cuticle against water loss in arid environments.

Part 2: Biosynthetic Mechanisms

The biosynthesis of **2-Octadecanone** does not follow a unique "ketone synthase" pathway but is rather a branch point of fatty acid catabolism.

The Modified Beta-Oxidation Pathway

In both bacteria and plants, the primary route involves the incomplete beta-oxidation of Stearic Acid (C18:0).

- Activation: Stearic acid is converted to Stearoyl-CoA.

- Oxidation: Converted to 3-keto-stearoyl-CoA (beta-ketoacyl-CoA).

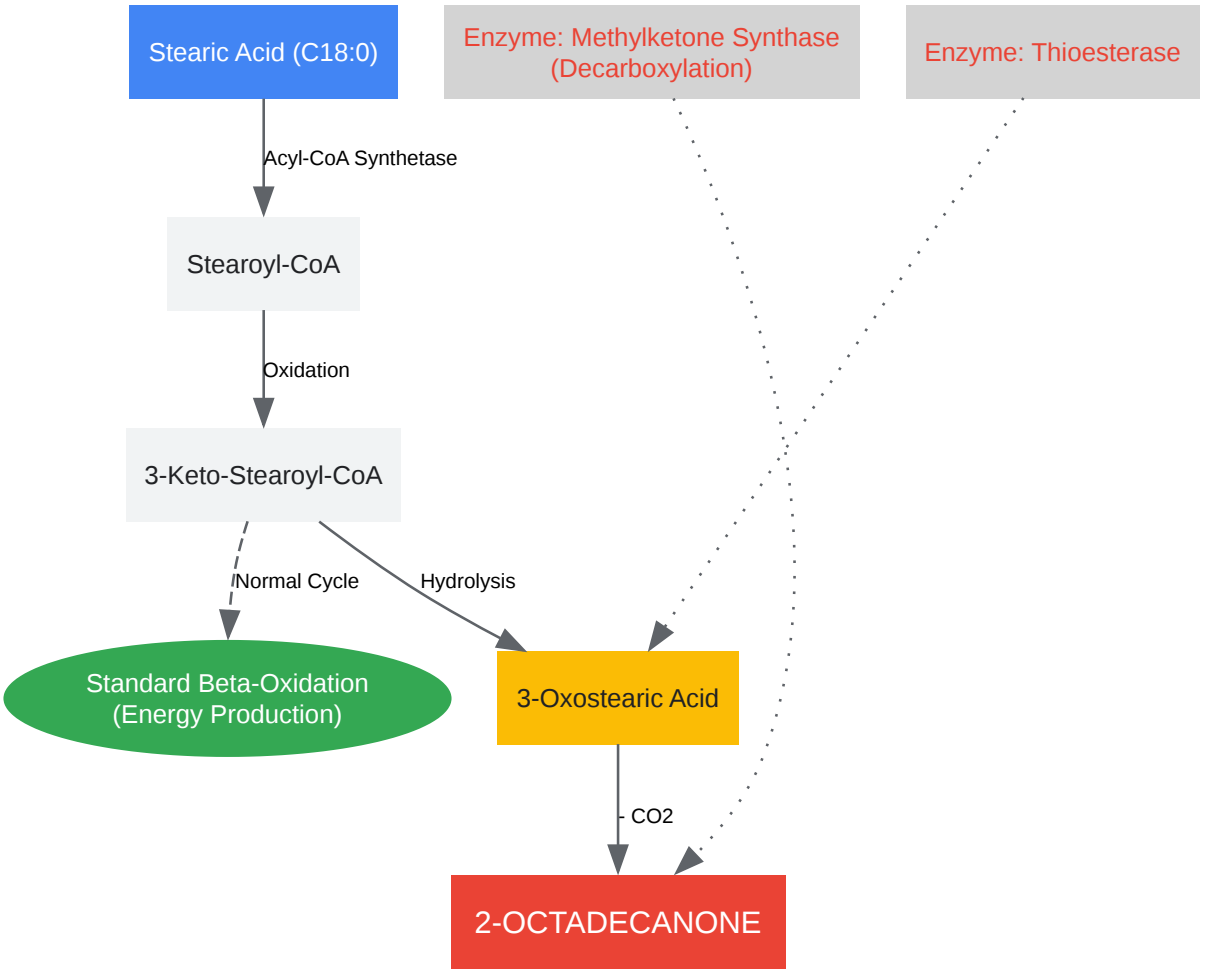
- Thioester Hydrolysis: Instead of continuing the cycle to release Acetyl-CoA, the thioester bond is hydrolyzed.

- Decarboxylation: The resulting 3-oxostearic acid is unstable and undergoes decarboxylation (catalyzed by methylketone synthase or spontaneously) to form **2-Octadecanone**.

Visualization of Biosynthesis

The following diagram illustrates the divergence from standard fatty acid metabolism.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: Biosynthetic divergence of **2-Octadecanone** from the standard beta-oxidation pathway.

Part 3: Analytical Methodologies (Senior Scientist Protocol)

Expert Insight: Direct liquid injection of lipid-rich extracts often leads to "matrix overload" in GC-MS, where triglycerides obscure the ketone signal. For **2-Octadecanone**, Headspace Solid-Phase Microextraction (HS-SPME) is the superior choice. It selectively concentrates volatiles while leaving non-volatile lipids behind, protecting your liner and column.

Protocol: HS-SPME-GC-MS for Plant/Bacterial Volatiles

© 2026 BenchChem. All rights reserved.

Objective: Isolate **2-Octadecanone** from Vaccinium tissue or Streptomyces culture broth.

Phase A: Sample Preparation

- Homogenization: Cryogenically grind 2g of plant tissue (liquid nitrogen) to arrest enzymatic degradation. For bacterial cultures, centrifuge broth (5000 x g, 10 min) and use the supernatant.
- Salt Addition: Transfer 2g (or 2mL) to a 20mL headspace vial. Add 0.5g NaCl.
  - Why? The "salting-out" effect decreases the solubility of organics in the aqueous phase, forcing the hydrophobic **2-Octadecanone** into the headspace.
- Internal Standard: Spike with 5 µL of 2-Nonanone (10 ppm).
  - Why? A chemically similar ketone allows for normalization of fiber absorption efficiency.

Phase B: SPME Extraction

- Fiber Selection:DVB/CAR/PDMS (Divinylbenzene/Carboxen/Polydimethylsiloxane) 50/30 µm.
  - Expert Note: Do not use pure PDMS. While **2-Octadecanone** is non-polar, the bipolar fiber (DVB/CAR) captures a wider range of co-occurring volatiles, providing better context for the "biogenic fingerprint."
- Equilibration: 15 mins at 60°C (agitation 250 rpm).
- Extraction: Expose fiber for 40 mins at 60°C.
  - Caution: Higher temperatures (>80°C) may induce thermal degradation of the matrix, creating artifacts.

Phase C: GC-MS Parameters

- Column: HP-5ms (5% Phenyl Methyl Silox). 30m x 0.25mm x 0.25µm.[3]
- Inlet: Splitless mode, 260°C. Desorption time: 3 mins.

© 2026 BenchChem. All rights reserved.

- Oven Program:
  - Hold 50°C for 2 min.
  - Ramp 5°C/min to 200°C.
  - Ramp 20°C/min to 280°C.
  - Hold 5 mins.
  - Logic: The slow ramp in the middle separates **2-Octadecanone** from C16/C20 homologs.
- MS Detection: EI Mode (70eV). Scan range 40–450 m/z.
  - Diagnostic Ions: Look for m/z 58 (McLafferty rearrangement, characteristic of methyl ketones) and m/z 71. The molecular ion m/z 268 may be weak but visible.

Analytical Workflow Diagram



Click to download full resolution via product page

Figure 2: Optimized HS-SPME-GC-MS workflow for long-chain ketone isolation.

Part 4: Pharmacological & Industrial Relevance

Antimicrobial Activity

Research indicates that long-chain ketones like **2-Octadecanone** disrupt microbial cell membranes.[4] The mechanism involves the intercalation of the hydrophobic tail into the lipid bilayer, increasing permeability and causing leakage of intracellular electrolytes.

- Target Pathogens: Effective against Gram-positive bacteria (e.g., S. aureus) and certain fungi (Candida spp.).

© 2026 BenchChem. All rights reserved.

- Drug Development: Potential as a lipophilic moiety in drug design to enhance membrane penetration of conjugated antibiotics.

Pheromone Technology

In integrated pest management (IPM), **2-Octadecanone** is investigated as a semiochemical.

- Function: It acts as a spacing pheromone or repellent in certain insect species, signaling overcrowding or unsuitability of a substrate.
- Application: Synthetic analogues are used in "push-pull" agricultural strategies to repel pests from high-value crops.

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 81844, **2-Octadecanone**. Retrieved from [Link]
- Croteau, R., et al. (2000).Biochemistry and Molecular Biology of Plants. American Society of Plant Biologists.
- Forney, F. W., & Markovetz, A. J. (1971).Oxidative Degradation of Methyl Ketones II. Chemical Pathway for Degradation of 2-Tridecanone by Pseudomonas multivorans. Journal of Bacteriology.[5] Retrieved from [Link]
- Abd El-Kader, A. M., et al. (2017).Gas chromatography-mass spectrometry analysis, antimicrobial, anticancer and antioxidant activities of n-hexane and methylene chloride extracts from Senna italica.[2] Journal of Applied Pharmaceutical Science. Retrieved from [Link]
- Takano, E., et al. (2017).Detection and Quantification of Butyrolactones from Streptomyces. Methods in Molecular Biology. (Context for Streptomyces metabolite extraction). Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 2-Octadecanone | C18H36O | CID 81844 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. japsonline.com [japsonline.com]
- 3. A GC-MS Protocol for the Identification of Polycyclic Aromatic Alkaloids from Annonaceae - PMC [pmc.ncbi.nlm.nih.gov]
- 4. benchchem.com [benchchem.com]
- 5. Oxidative Degradation of Methyl Ketones II. Chemical Pathway for Degradation of 2-Tridecanone by Pseudomonas multivorans and Pseudomonas aeruginosa - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [The Biogenic Profile of 2-Octadecanone]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1594847/docs#the-biogenic-profile-of-2-octadecanone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.